

Essential Safety and Disposal Guidance for the Investigational Compound TRV045

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TRV045

Cat. No.: B15572528

[Get Quote](#)

As an investigational drug not yet approved by the U.S. Food and Drug Administration (FDA), a specific Safety Data Sheet (SDS) and official disposal procedures for **TRV045** are not publicly available.[1][2][3][4] Researchers, scientists, and drug development professionals handling **TRV045** must adhere to general best practices for the disposal of investigational pharmaceutical compounds and follow the specific guidelines provided by their institution's Environmental Health and Safety (EHS) department. The information provided herein is based on established protocols for managing laboratory chemical waste.

Immediate Safety and Handling Precautions

Given that **TRV045** is a selective sphingosine-1-phosphate subtype 1 (S1P1) receptor modulator, it is a biologically active molecule and should be handled with care.[2][3][4] Standard laboratory procedures for handling potent compounds should be followed to minimize exposure. This includes the use of personal protective equipment (PPE) such as lab coats, safety glasses, and chemical-resistant gloves. All handling of the solid compound or concentrated solutions should be performed in a ventilated enclosure, such as a fume hood.

Step-by-Step Disposal Procedure for TRV045

The following is a general, step-by-step guide for the proper disposal of **TRV045** and associated waste materials. This procedure is based on standard guidelines for the disposal of non-DEA controlled investigational substances.[5]

- Waste Collection:

- All materials contaminated with **TRV045**, including unused or expired compound, solutions, empty vials, contaminated pipette tips, gloves, and other labware, must be collected as hazardous chemical waste.^[6]
- Do not dispose of **TRV045** down the drain or in regular solid waste.
- Original containers of the drug, whether full, partially full, or empty, should be placed directly into the designated hazardous waste container.^{[5][6]}
- Container Selection and Labeling:
 - Use a compatible, leak-proof container for waste collection. The container should be kept closed except when adding waste.
 - Affix a "HAZARDOUS WASTE" label to the container.^[5] This label must include:
 - The full chemical name: "**TRV045**" (avoiding abbreviations).
 - The name of the Principal Investigator (PI) and a contact phone number.
 - The laboratory's building and room number.
 - A clear description of the contents, including any solvents and their approximate concentrations.
- Waste Storage:
 - Store the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[5]
 - The SAA should be a secure area, and the waste container should be placed within secondary containment to prevent spills.^[5]
 - Regularly inspect the SAA to ensure containers are properly sealed and there are no leaks.^[5]
- Arranging for Final Disposal:

- Once the waste container is full, or if the research is concluded, contact your institution's EHS department to request a waste pickup.^[5]
- The EHS department will arrange for the transportation of the waste to a licensed hazardous waste disposal facility, where it will typically be destroyed via incineration in accordance with EPA regulations.^{[5][6][7]}

Data Presentation

There is no publicly available quantitative data on the specific physical and chemical properties of **TRV045**. For an investigational compound, this information is typically found in the official Safety Data Sheet provided by the manufacturer.

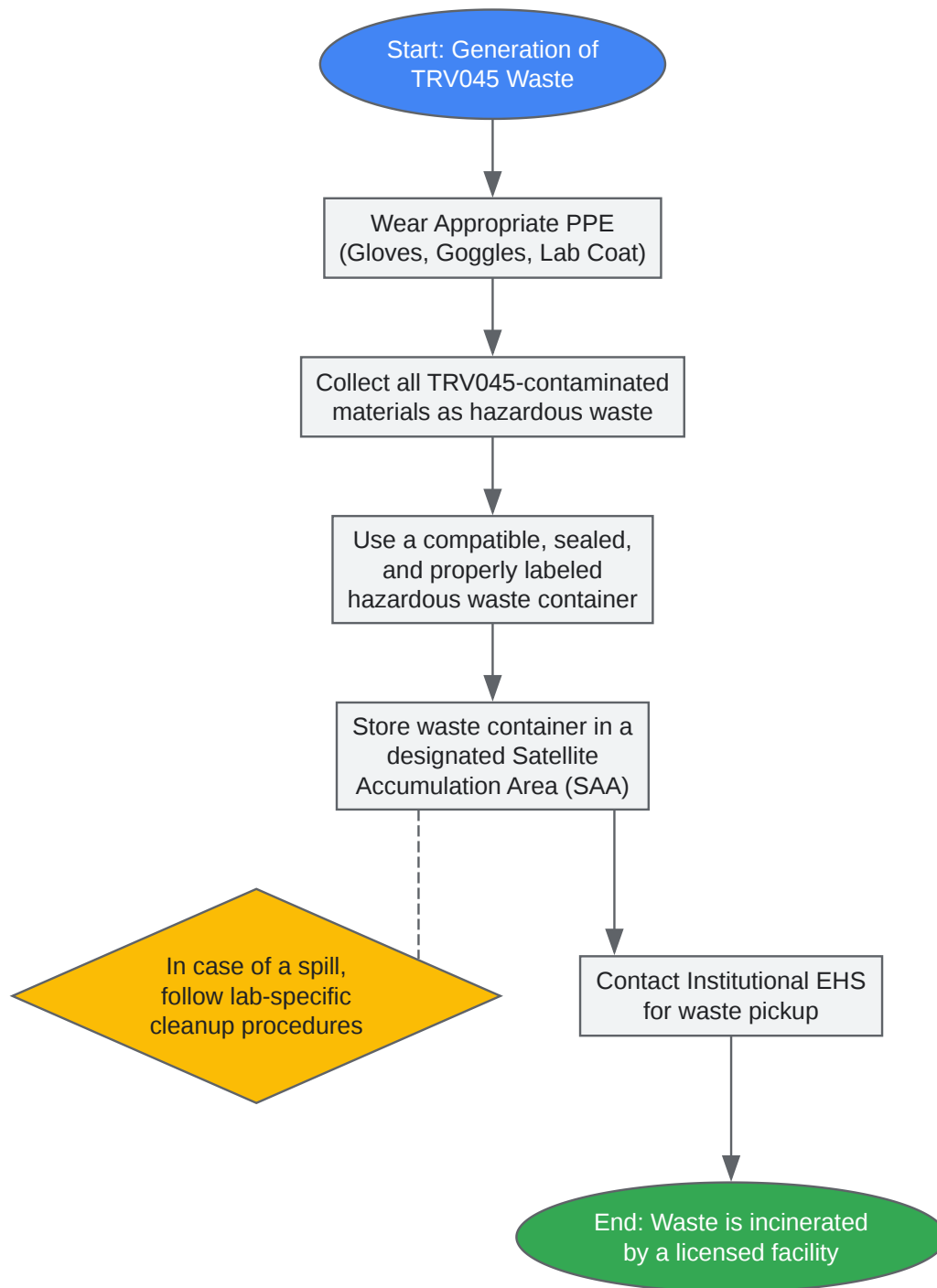
Experimental Protocols

While **TRV045** has been evaluated in nonclinical models of neuropathic pain and in Phase 1 clinical studies, detailed experimental protocols are not available in the public domain.^{[2][3]}

Visualizing the Disposal Workflow

The following flowchart outlines the general logical workflow for the proper disposal of an investigational compound like **TRV045** in a research setting.

General Disposal Workflow for Investigational Compounds



[Click to download full resolution via product page](#)

Caption: General workflow for the safe disposal of investigational compounds.

It is imperative to consult with your institution's specific guidelines and the manufacturer, Trevena, Inc., for the most accurate and complete safety and disposal information for **TRV045**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TRV045 :: Trevena, Inc. (TRVN) [[trevena.com](https://www.trevena.com)]
- 2. [sec.gov](https://www.sec.gov) [[sec.gov](https://www.sec.gov)]
- 3. Trevena Announces Preliminary TRV045 Data from Two Proof-of-Concept Studies Evaluating S1PR Mechanism of Action and CNS Target Engagement :: Trevena, Inc. (TRVN) [[trevena.com](https://www.trevena.com)]
- 4. Trevena Reports Favorable TRV045 Topline Safety and Tolerability Data from Proof-of-Concept Studies - BioSpace [[biospace.com](https://www.biospace.com)]
- 5. research.cuanschutz.edu [research.cuanschutz.edu]
- 6. [medicalcenter.virginia.edu](https://www.medicalcenter.virginia.edu) [[medicalcenter.virginia.edu](https://www.medicalcenter.virginia.edu)]
- 7. [stanfordhealthcare.org](https://www.stanfordhealthcare.org) [[stanfordhealthcare.org](https://www.stanfordhealthcare.org)]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for the Investigational Compound TRV045]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15572528#trv045-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com